

Introduction: The Significance of 5-Methoxybenzo[d]thiazol-2-amine

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Compound of Interest

Compound Name: **5-Methoxybenzo[d]thiazol-2-amine**

Cat. No.: **B1265578**

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5-Methoxybenzo[d]thiazol-2-amine is a heterocyclic aromatic compound belonging to the benzothiazole class. The benzothiazole core is recognized as a "privileged scaffold" in medicinal chemistry, frequently appearing in molecules with significant pharmacological properties.^[1] The strategic placement of a methoxy group at the 5-position and a reactive amine group at the 2-position makes this molecule a versatile and valuable building block.^[1] These functional groups allow for fine-tuning of electronic properties and provide a primary handle for facile derivatization, making it a key intermediate in the synthesis of complex molecules for drug discovery and as a dye intermediate.^{[1][2]}

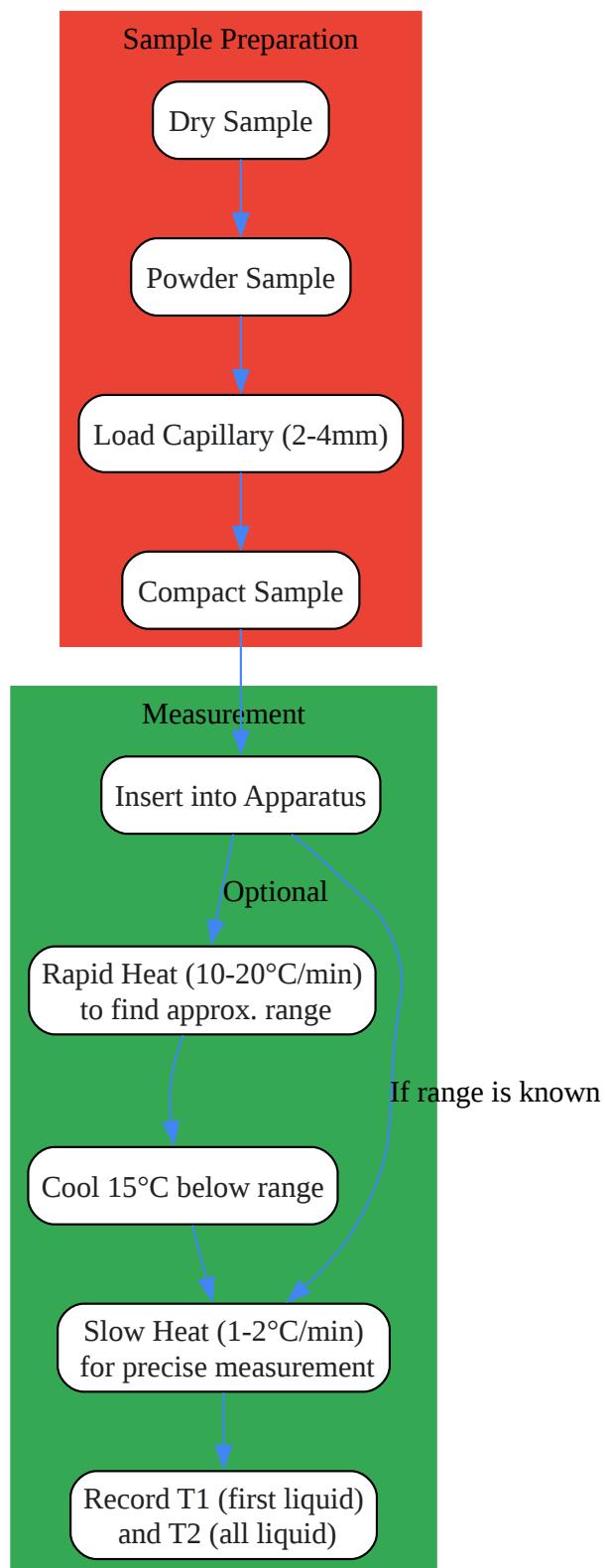
This guide provides a comprehensive analysis of the core physical and chemical properties of **5-Methoxybenzo[d]thiazol-2-amine**, offering both established data and detailed experimental protocols. The methodologies are presented with an emphasis on the underlying scientific principles, ensuring a self-validating and trustworthy framework for researchers.

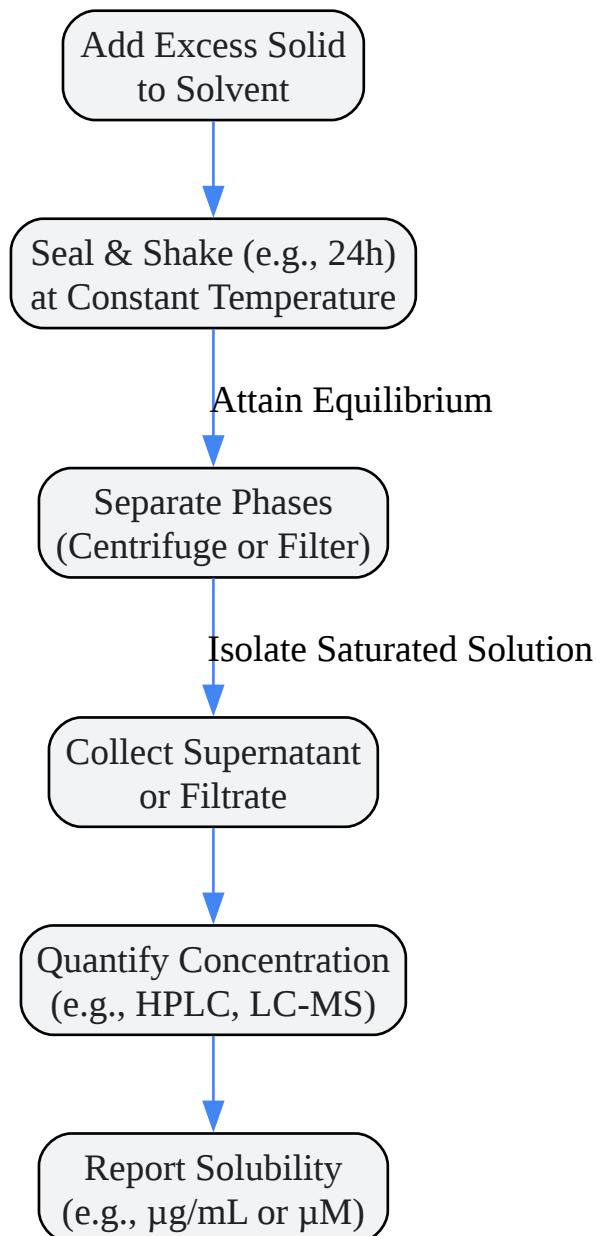
Chemical Identity and Molecular Structure

A precise understanding of a compound's identity is the foundation of all further research.

- Chemical Name: **5-Methoxybenzo[d]thiazol-2-amine**
- Synonyms: 5-METHOXY-1,3-BENZOTHIAZOL-2-AMINE, 5-METHOXY-BENZOTHIAZOL-2-YLAMINE^{[2][3]}
- CAS Number: 54346-87-1^[3]

- Molecular Formula: C₈H₈N₂OS[[2](#)][[3](#)]
- Molecular Weight: 180.23 g/mol [[2](#)][[3](#)]
- Canonical SMILES: COC1=CC2=C(C=C1)SC(=N2)N[[3](#)]
- InChI: InChI=1S/C8H8N2OS/c1-11-5-2-3-6-7(4-5)12-8(9)10-6/h2-4H,1H3,(H2,9,10)





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